

# IUPAC name and synonyms for 2-Methyl-3-phenylpropanal

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## Compound of Interest

Compound Name: 2-Methyl-3-phenylpropanal

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## An In-depth Technical Guide to 2-Methyl-3-phenylpropanal

This technical guide provides a comprehensive overview of **2-Methyl-3-phenylpropanal**, including its nomenclature, physicochemical properties, synthesis protocols, and key applications in research and industry. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Nomenclature

The compound with the structural formula  $C_{10}H_{12}O$  is systematically named according to IUPAC nomenclature and is also known by several common synonyms.

- IUPAC Name: **2-methyl-3-phenylpropanal**<sup>[1][2]</sup>
- Synonyms: 2-Methyl-3-phenylpropionaldehyde,  $\alpha$ -Benzylpropionaldehyde,  $\alpha$ -Methylhydrocinnamaldehyde, Benzenepropanal,  $\alpha$ -methyl-<sup>[2][3]</sup>

## Physicochemical Properties

The physical and chemical properties of **2-Methyl-3-phenylpropanal** are summarized below. This data is crucial for its handling, application in reactions, and analytical characterization.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	[1]
Molecular Weight	148.20 g/mol	[1][2][4]
CAS Number	5445-77-2	[1][2][4]
Appearance	Colorless to pale yellow liquid	
Boiling Point	52–58°C at 0.40 mmHg 215.3°C at 760 mmHg	[5][6]
Density	0.968 g/cm <sup>3</sup>	[6]
Refractive Index	1.5119	[6]
Flash Point	90.5°C	[6]
Vapor Pressure	0.149 mmHg at 25°C	[6]
Solubility	Chloroform (Sparingly)	[6]
InChI	InChI=1S/C10H12O/c1-9(8-11)7-10-5-3-2-4-6-10/h2-6,8-9H,7H2,1H3	[1][2]
SMILES	CC(CC1=CC=CC=C1)C=O	[1][2][4]

## Experimental Protocols

### Synthesis via Palladium-Catalyzed Heck Reaction

A common and effective method for the synthesis of **2-Methyl-3-phenylpropanal** is the palladium-catalyzed reaction of an aryl halide with an allylic alcohol.[7]

Materials:

- Palladium acetate (0.49 g, 2.2 mmol)
- Iodobenzene (20.4 g, 100 mmol)
- 2-methyl-2-propen-1-ol (9.0 g, 125 mmol)

- Triethylamine (12.6 g, 125 mmol)
- Acetonitrile (32.5 mL)
- Ether
- Water
- Anhydrous sodium carbonate

#### Procedure:

- A 250-mL, three-necked, round-bottomed flask is equipped with a mechanical stirrer and a reflux condenser.
- The flask is charged with palladium acetate, iodobenzene, 2-methyl-2-propen-1-ol, triethylamine, and acetonitrile.[5]
- The reaction vessel is placed in an oil bath at 100°C and the solution is heated to reflux for 11 hours under a nitrogen atmosphere.[5]
- After cooling to room temperature, the reaction mixture is transferred to a 500-mL separatory funnel with the aid of 100 mL of ether and 100 mL of water.[5]
- The organic layer is washed five times with 100 mL portions of water.[5]
- The combined aqueous layers are re-extracted with 100 mL of ether.[5]
- The organic layers are combined, dried over anhydrous sodium carbonate, and filtered.[5]
- The solvent is removed by concentration, and the product is purified by distillation under reduced pressure to yield **2-methyl-3-phenylpropanal** (12.05 g, 82% yield) with a boiling range of 52–58°C at 0.40 mm.[5]

## Alternative Synthesis Routes

Other reported methods for the synthesis of **2-Methyl-3-phenylpropanal** include:

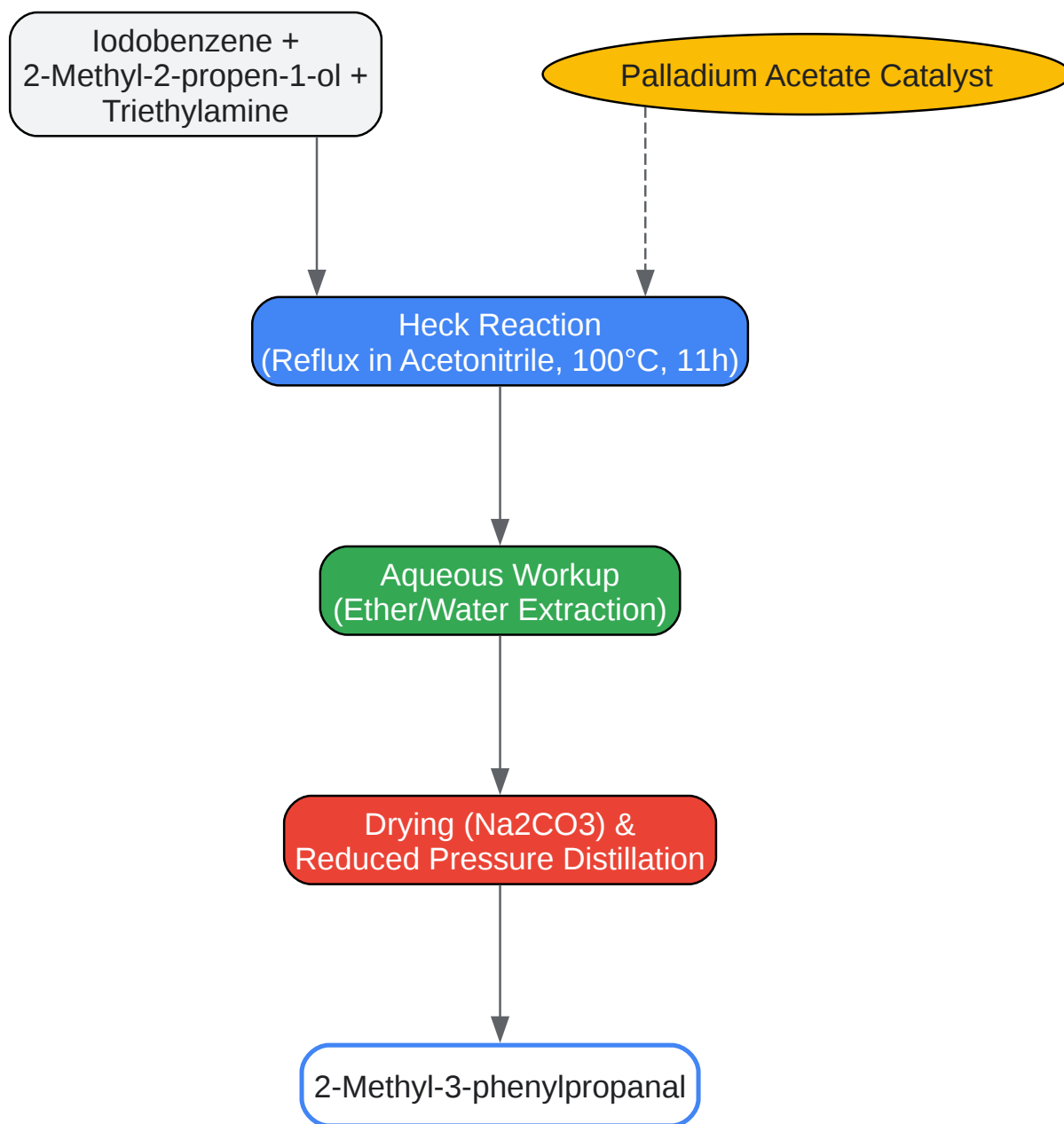
- Hydroformylation of allylbenzene: This process involves the addition of a formyl group and a hydrogen atom across the double bond of allylbenzene.[\[7\]](#)
- Arylation of 2-methyl-2-propen-1-ol: This can be achieved using phenyldiazonium salts catalyzed by zero-valent palladium complexes.[\[7\]](#)

## Chemical Reactions and Pathways

**2-Methyl-3-phenylpropanal**, as an aldehyde, participates in a variety of chemical transformations.

- Oxidation: It can be oxidized to the corresponding carboxylic acid, 2-methyl-3-phenylpropanoic acid, or reduced to the alcohol, 2-methyl-3-phenylpropan-1-ol.[\[1\]](#)
- Reduction: The aldehyde can be reduced to yield the primary alcohol 2-methyl-3-phenylpropan-1-ol.[\[1\]](#)
- Nucleophilic Addition: The carbonyl carbon is susceptible to attack by nucleophiles, leading to a wide range of derivatives.[\[1\]](#)

Below is a diagram illustrating a typical synthesis workflow for **2-Methyl-3-phenylpropanal**.



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Caption: Palladium-catalyzed synthesis workflow for **2-Methyl-3-phenylpropanal**.

## Applications and Biological Relevance

**2-Methyl-3-phenylpropanal** has significance in several scientific and industrial domains.

- **Fragrance and Flavor:** Due to its distinct aromatic odor, it is utilized in the fragrance and flavor industries. It has been identified as a major component of the odor of fresh cilantro.[4]
- **Organic Synthesis:** It serves as a valuable building block for the synthesis of more complex organic molecules. Its formation in the Heck reaction has been pivotal in studying the mechanism of this important carbon-carbon bond-forming reaction.[1]
- **Chemical Ecology:** The compound plays a role in insect chemical communication. It has been identified as a pheromone for the crambid moth and as an electroantennography-active compound in the floral volatiles of plants that attract the legume pod borer (*Maruca vitrata*).

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## References

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